

Application Notes and Protocols for the Quantification of M-110 in Plasma

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Compound of Interest

Compound Name: M-110

Cat. No.: B608784

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Introduction

M-110, also known as ARV-110, is a novel proteolysis-targeting chimera (PROTAC) that has shown promise in clinical trials for the treatment of prostate cancer.^{[1][2]} As a potential therapeutic agent, the development of robust and sensitive analytical methods for its quantification in biological matrices is crucial for pharmacokinetic and toxicokinetic studies. This document provides a detailed application note and protocol for the quantification of **M-110** in plasma using liquid chromatography-tandem mass spectrometry (LC-MS/MS), a highly selective and sensitive analytical technique. The described method has been validated in rat and mouse plasma and is suitable for high-throughput analysis in a drug development setting.^{[1][2]}

Quantitative Data Summary

The following tables summarize the key quantitative parameters of the validated LC-MS/MS method for the determination of **M-110** in plasma.

Table 1: Calibration Curve and Linearity^{[1][2]}

Parameter	Value
Linearity Range	2–3000 ng/mL
Weighting Factor	1/x ²
Correlation Coefficient (r)	≥ 0.9912

Table 2: Accuracy and Precision (Rat Plasma)[1]

Quality Control Sample	Nominal Conc. (ng/mL)	Accuracy (%)	Precision (%RSD)
LLOQ	2	95.0 - 105.0	≤ 20.0
Low QC	6	90.0 - 110.0	≤ 15.0
Medium QC	600	90.0 - 110.0	≤ 15.0
High QC	2400	90.0 - 110.0	≤ 15.0

Table 3: Recovery and Matrix Effect (Rat Plasma)[3]

Analyte	Recovery (%)	Matrix Effect (%)
M-110 (ARV-110)	87.06 - 104.06	92.29 - 104.83
Pomalidomide (IS)	Not specified	Not specified

Table 4: Stability of **M-110** in Plasma[2][4]

Condition	Duration	Stability (%)
Freeze-Thaw	3 cycles	Stable
Short-Term (Room Temp)	1 hour	Unstable
Long-Term	4 weeks at -20°C	Stable
Autosampler	24 hours at 10°C	Stable

Experimental Protocols

Materials and Reagents

- **M-110** (ARV-110) reference standard
- Pomalidomide (Internal Standard, IS)
- Acetonitrile (LC-MS grade)
- Formic acid (LC-MS grade)
- Water (LC-MS grade)
- Blank plasma (rat, mouse, or human)

Stock and Working Solutions Preparation

- **M-110** Stock Solution (1 mg/mL): Accurately weigh and dissolve **M-110** in a suitable solvent (e.g., DMSO).
- Pomalidomide (IS) Stock Solution (1 mg/mL): Accurately weigh and dissolve pomalidomide in a suitable solvent (e.g., DMSO).
- Working Solutions: Prepare serial dilutions of the **M-110** stock solution in acetonitrile/water (50:50, v/v) to prepare calibration standards and quality control (QC) samples. Prepare a working solution of the IS in acetonitrile.

Sample Preparation (Protein Precipitation)

- Label microcentrifuge tubes for blank, calibration standards, QCs, and unknown samples.
- To 50 μ L of plasma in each tube, add 150 μ L of acetonitrile containing the internal standard (Pomalidomide).
- Vortex mix for 1 minute to precipitate proteins.
- Centrifuge at 13,000 rpm for 10 minutes at 4°C.

- Transfer the supernatant to a clean 96-well plate or autosampler vials.
- Inject 10 µL of the supernatant into the LC-MS/MS system.[\[1\]](#)

LC-MS/MS Analysis

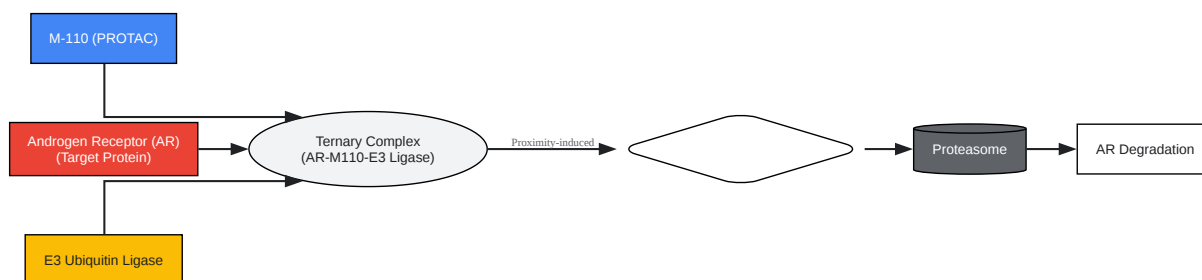
Liquid Chromatography (LC) Conditions[\[1\]](#)

- System: Agilent 1100 HPLC or equivalent
- Column: Zorbax® C18, 5 µm, 4.6 × 150 mm
- Column Temperature: 40°C
- Mobile Phase: 0.1% formic acid in water : 0.1% formic acid in acetonitrile (30:70, v/v)
- Flow Rate: 0.35 mL/min
- Injection Volume: 10 µL

Mass Spectrometry (MS) Conditions[\[1\]](#)[\[2\]](#)

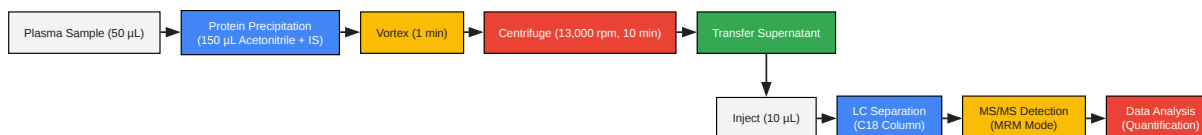
- System: API 4000 triple quadrupole mass spectrometer or equivalent
- Ionization Mode: Electrospray Ionization (ESI), Positive
- Multiple Reaction Monitoring (MRM) Transitions:
 - **M-110** (ARV-110): m/z 813.4 → 452.2
 - Pomalidomide (IS): m/z 273.8 → 201.0

Visualizations



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Caption: Hypothetical signaling pathway of **M-110** (ARV-110), a PROTAC molecule that induces the degradation of the Androgen Receptor.



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Caption: Experimental workflow for the quantification of **M-110** in plasma using protein precipitation followed by LC-MS/MS analysis.

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References

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